

A Comprehensive Technical Guide to the Physicochemical Properties of 4-Bromo-3-nitrotoluene

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Compound of Interest

Compound Name: 4-Bromo-3-nitrotoluene

Cat. No.: B1266263

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting and boiling points of **4-Bromo-3-nitrotoluene**, a key intermediate in various synthetic applications. This document outlines the experimentally determined physical constants of this compound and furnishes detailed protocols for their verification, ensuring accuracy and reproducibility in a laboratory setting.

Physicochemical Data of 4-Bromo-3-nitrotoluene

The melting and boiling points are critical physical properties that indicate the purity of a compound. The data for **4-Bromo-3-nitrotoluene** are summarized below.

Physical Property	Value	Conditions
Melting Point	27.0–34.0 °C	Not Applicable
29–32 °C	Not Applicable	
31–33 °C	Literature Value[1][2]	
Boiling Point	151.5–152.5 °C	14 mmHg[1][2]
96 °C	1 mmHg	

Experimental Protocols

Accurate determination of melting and boiling points is fundamental in chemical analysis. The following are standard laboratory procedures for obtaining these values.

Melting Point Determination: Capillary Method

The capillary method is the most common technique for determining the melting point of a solid.[3]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[4]
- Capillary tubes (sealed at one end)
- Thermometer
- Sample of **4-Bromo-3-nitrotoluene** (finely powdered)

Procedure:

- **Sample Preparation:** A small amount of finely powdered **4-Bromo-3-nitrotoluene** is packed into a capillary tube to a height of 2-3 mm.[5] The tube is then tapped gently to ensure the sample is compact at the bottom.[5]
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb.
- **Heating:** The sample is heated rapidly to a temperature about 15-20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.[6]
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a transparent liquid is recorded as the end of the melting range.[5][7] For a pure compound, this range should be narrow, typically 0.5-2°C.

Boiling Point Determination: Distillation Method

For determining the boiling point of a liquid at atmospheric pressure, the distillation method is commonly employed.^{[8][9]}

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle or oil bath
- Boiling chips

Procedure:

- **Apparatus Setup:** The distillation apparatus is assembled. The liquid sample (at least 5 mL) and a few boiling chips are placed in the distillation flask.^[2] The thermometer is positioned so that the top of the bulb is level with the bottom of the side arm of the distillation flask.
- **Heating:** The flask is heated gently. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- **Observation:** The temperature is recorded when the vapor temperature stabilizes. This stable temperature, observed during the collection of the distillate, is the boiling point of the liquid.^[8] The barometric pressure should also be recorded.^[2]

Boiling Point Determination at Reduced Pressure

Since many organic compounds decompose at their atmospheric boiling points, determination at reduced pressure is common.^{[8][10]}

Apparatus:

- Standard distillation apparatus
- Vacuum pump or aspirator[11]
- Manometer

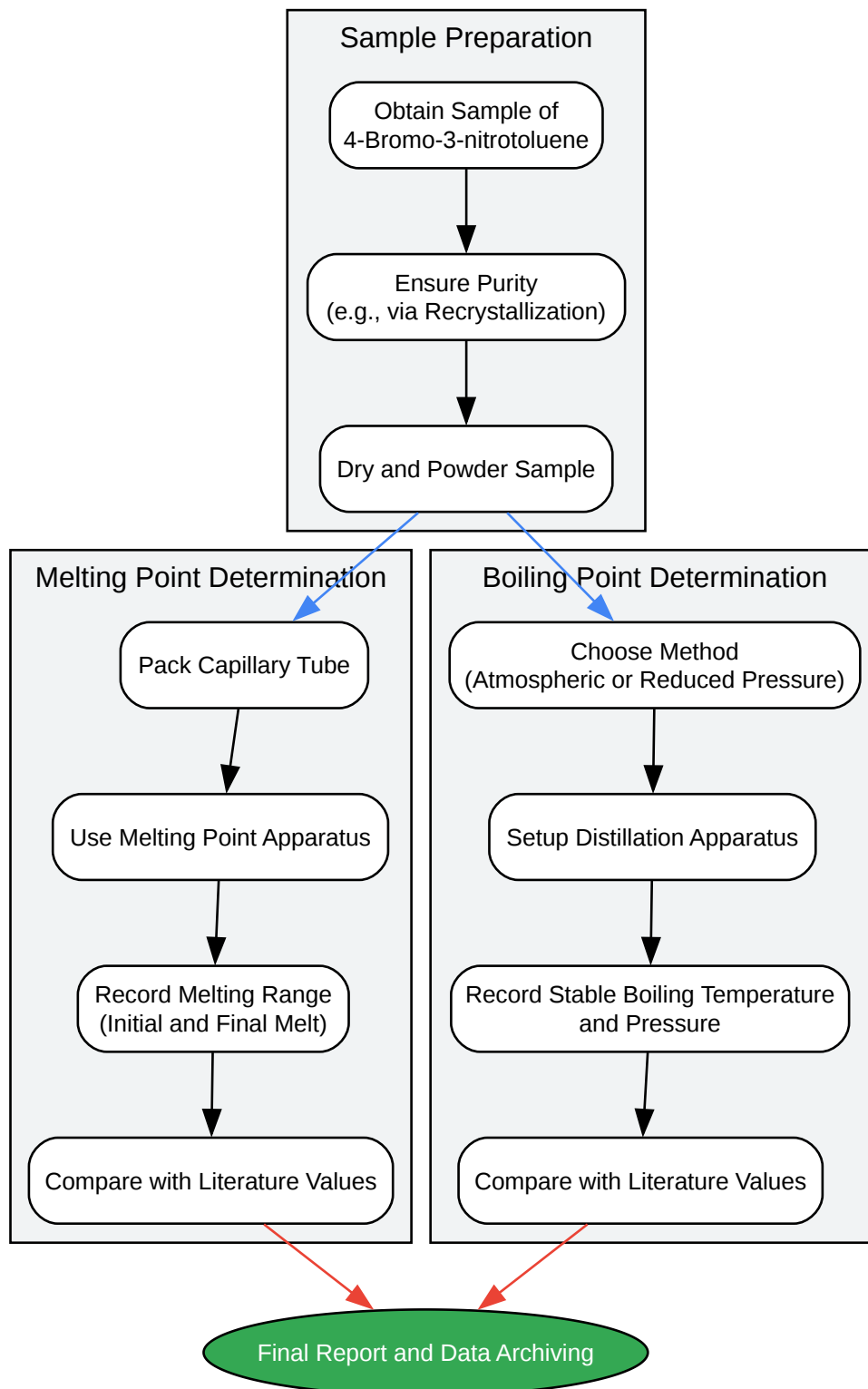
Procedure:

- Apparatus Setup: The distillation apparatus is assembled as described above, but it is connected to a vacuum source through a trap. A manometer is included in the system to measure the pressure.
- Heating and Evacuation: The system is evacuated to the desired pressure. Heating is then commenced.
- Observation: The temperature at which the liquid boils and a steady distillation rate is achieved is recorded as the boiling point at that specific pressure.[10]

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the determination and verification of the physical properties of a chemical compound.

Workflow for Physical Property Determination of 4-Bromo-3-nitrotoluene



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Caption: Logical workflow for determining the physical properties of a compound.

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